

S-Acetylthiocholine Iodide: A Comprehensive Technical Guide for Neuroscience Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Acetylthiocholine*

Cat. No.: *B1193921*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

S-Acetylthiocholine iodide is a pivotal tool in neuroscience research, primarily serving as a chromogenic substrate for the enzyme acetylcholinesterase (AChE).[1] Its structural similarity to the endogenous neurotransmitter acetylcholine allows it to be hydrolyzed by AChE, producing thiocholine.[2] This reaction is the cornerstone of the widely used Ellman's assay, a simple and robust colorimetric method for quantifying AChE activity.[3] The ability to accurately measure AChE activity is crucial for studying cholinergic neurotransmission, screening for AChE inhibitors, and investigating the pathology of neurological disorders such as Alzheimer's disease.[4] This guide provides an in-depth overview of **S-acetylthiocholine** iodide, including its physicochemical properties, detailed experimental protocols for its use, and a summary of key quantitative data.

Physicochemical Properties of S-Acetylthiocholine Iodide

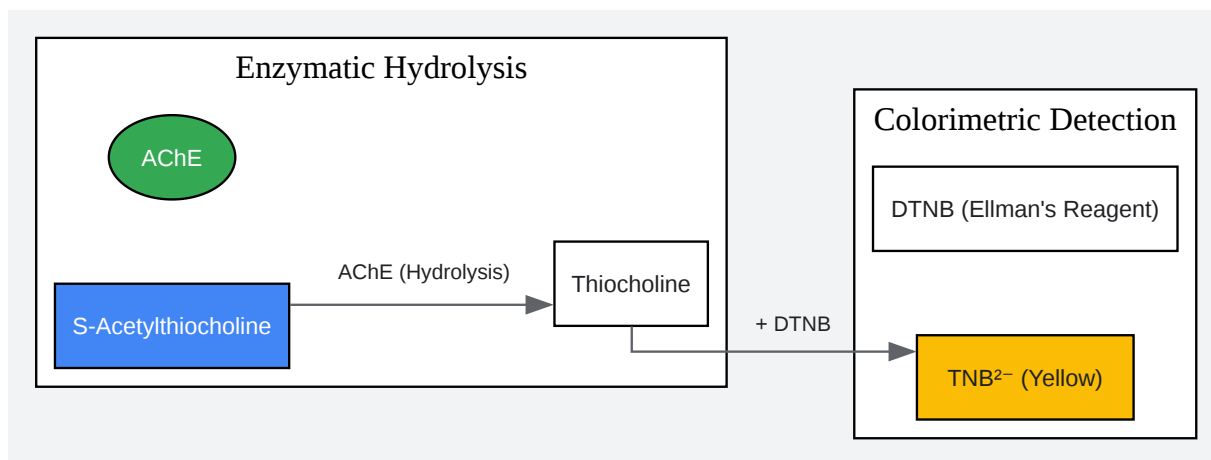
S-Acetylthiocholine iodide is a white crystalline solid that is soluble in water.[5] Its stability and reactivity are enhanced by the presence of a thioether group, making it a reliable substrate for in vitro studies.[5]

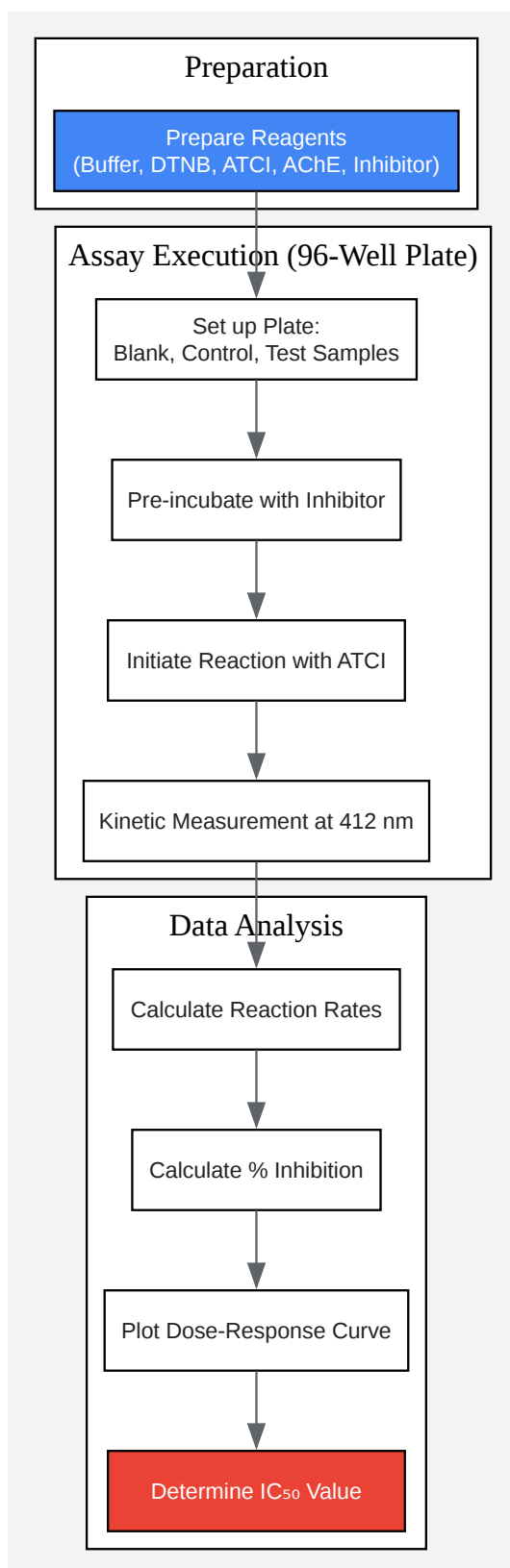
Property	Value	Reference(s)
Molecular Formula	C ₇ H ₁₆ INOS	[6]
Molecular Weight	289.18 g/mol	[6]
Melting Point	205 - 210 °C	[7][8]
Appearance	White to off-white crystalline powder	[5][7]
Solubility	Soluble in water	[5][9]
Storage	2-8°C, protected from light	[10]
Purity	≥98%	[9]

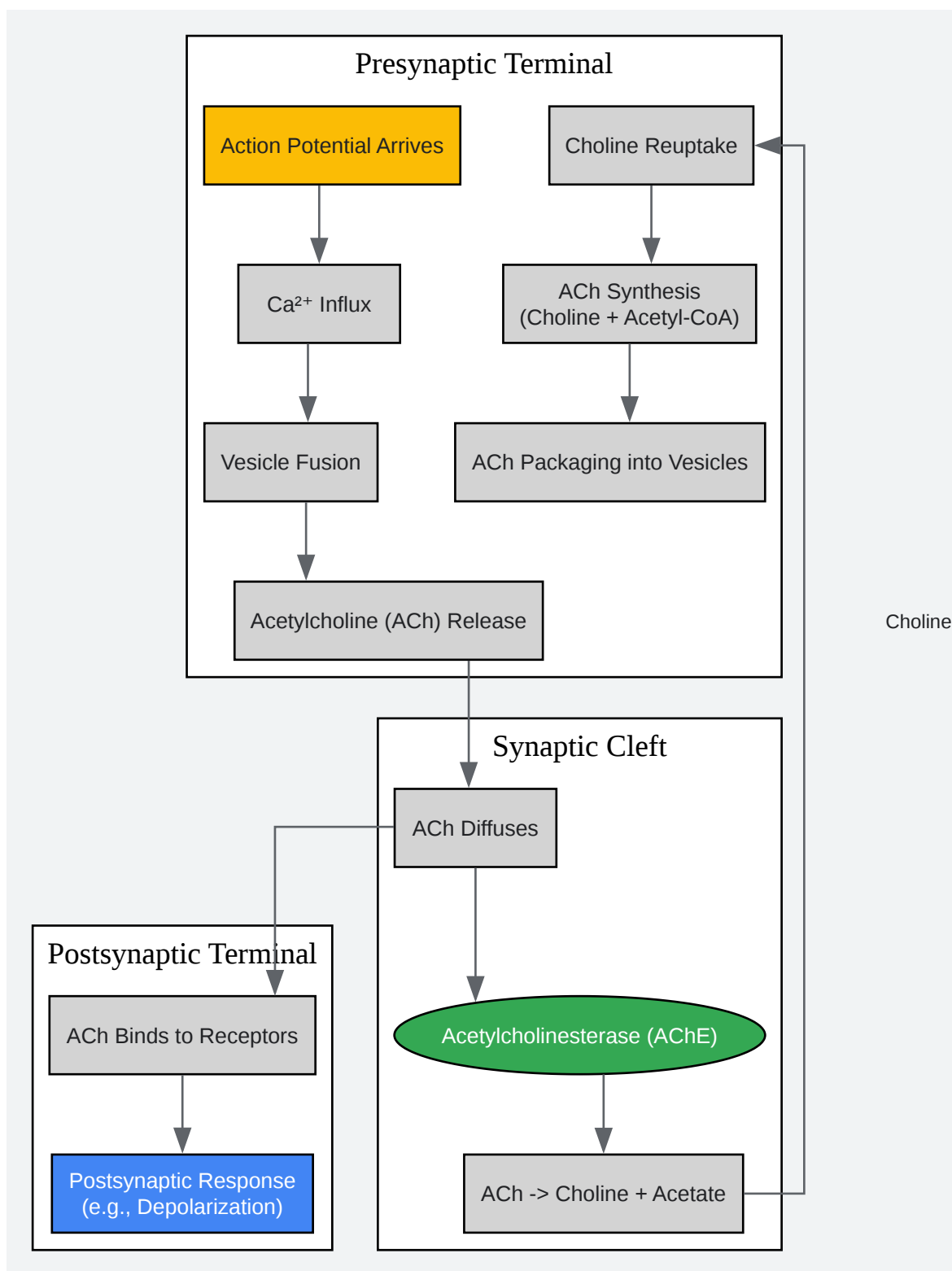
Core Application: The Ellman's Assay for Acetylcholinesterase Activity

The primary application of S-**acetylthiocholine** iodide is in the colorimetric determination of acetylcholinesterase activity via the Ellman's assay.[2] This assay is based on the enzymatic hydrolysis of S-**acetylthiocholine** iodide by AChE to produce thiocholine. The thiocholine then reacts with 5,5'-dithiobis-(2-nitrobenzoic acid) (DTNB), also known as Ellman's reagent, to produce a yellow-colored product, 5-thio-2-nitrobenzoate (TNB²⁻), which can be quantified by measuring its absorbance at 412 nm.[3] The rate of color development is directly proportional to the AChE activity.[3]

Enzymatic Reaction and Detection







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. Acetylcholinesterase activity of electric eel is increased or decreased by selected monoterpenoids and phenylpropanoids in a concentration-dependent manner - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. chemrxiv.org [chemrxiv.org]
- 4. graphviz.org [graphviz.org]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. Kinetics for the inhibition of acetylcholinesterase from the electric eel by some organophosphates and carbamates - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. DOT Language | Graphviz [graphviz.org]
- 9. scispace.com [scispace.com]
- 10. Kinetics of human erythrocyte acetylcholinesterase inhibition by a novel derivative of physostigmine: phenserine - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [S-Acetylthiocholine Iodide: A Comprehensive Technical Guide for Neuroscience Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1193921#s-acetylthiocholine-iodide-for-neuroscience-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com